

Application of Nitric Acid in the Purification of Sterling Silver

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitric acid;silver

Cat. No.: B1681675

[Get Quote](#)

Application Note

The purification of sterling silver, an alloy typically composed of 92.5% silver and 7.5% copper, is a critical process in various fields, including materials science, jewelry manufacturing, and the recycling of precious metals. Nitric acid serves as a highly effective reagent for this purpose due to its ability to selectively dissolve silver and other less noble metals, leaving behind more noble impurities and allowing for the subsequent isolation of high-purity silver.[1] This method is advantageous for achieving high levels of purity, often exceeding 99.9%.[2]

The underlying principle of this purification process lies in the oxidation-reduction reaction between nitric acid and the constituent metals of the sterling silver alloy. Nitric acid, a strong oxidizing agent, readily dissolves silver and copper, converting them into their respective nitrate salts, silver nitrate (AgNO_3) and copper nitrate ($\text{Cu}(\text{NO}_3)_2$), which are soluble in the aqueous solution.[3][1] The resulting solution can then be processed to selectively recover the silver.

This document provides detailed protocols for two common methods of silver recovery from the nitrate solution: cementation with copper and precipitation as silver chloride followed by reduction. The choice of method may depend on the desired purity, scale of operation, and available resources.

Safety Precautions:

Working with concentrated nitric acid is hazardous and requires strict adherence to safety protocols.[4][5]

- All procedures should be conducted in a well-ventilated fume hood.[3][4]
- Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, must be worn at all times.[4][5][6]
- The reaction between nitric acid and silver is exothermic and produces toxic nitrogen oxide gases (NOx).[4] Avoid inhalation of these fumes.
- Have appropriate acid neutralization materials, such as sodium bicarbonate, readily available in case of spills.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the nitric acid purification of sterling silver.

Parameter	Value	Notes
Starting Material	Sterling Silver (92.5% Ag, 7.5% Cu)	Can be in the form of shot or granules for increased surface area.[5]
Nitric Acid (HNO ₃) Concentration	68-70% (Concentrated) or diluted (1:1 or 1:3 with distilled water)	Diluted acid provides a more controlled reaction.[7]
Acid to Silver Ratio	Approximately 150 ml of concentrated HNO ₃ per ounce of sterling silver	Sufficient acid should be used to completely submerge the metal.[4][5]
Reaction Temperature	Gentle heating may be applied to speed up the reaction	Avoid excessive heat to prevent violent boiling.[4]
Expected Purity of Silver	>99.9%	With proper technique, very high purity can be achieved.[2][8]
Melting Point of Purified Silver	961.8 °C	The furnace temperature will need to be higher to achieve a molten state.

Experimental Protocols

Two primary protocols for the purification of sterling silver using nitric acid are detailed below.

Protocol 1: Purification via Cementation with Copper

This protocol relies on the principle of displacement, where a more reactive metal (copper) is used to precipitate a less reactive metal (silver) from its salt solution.

Materials:

- Sterling silver scrap
- Concentrated nitric acid (70%)
- Distilled water
- Copper metal (e.g., clean copper wire or bars)
- Glass beakers or flasks
- Heating plate
- Stirring rod
- Filtration apparatus (funnel, filter paper)
- Washing bottles
- Drying oven
- Melting furnace and crucible

Procedure:

- Preparation of Sterling Silver: If not already in a fine form, melt the sterling silver and cast it into shot or granules to maximize the surface area for the reaction.^[5]
- Dissolution:

- Place the sterling silver into a large glass beaker within a fume hood.
- Slowly add a 1:1 solution of concentrated nitric acid and distilled water to the beaker, ensuring the silver is completely covered.^[7] The reaction will be vigorous, producing reddish-brown nitrogen dioxide gas.^[8]
- Gently heat the solution on a hot plate to facilitate the dissolution of the silver.^[4] Stir occasionally with a glass rod until the reaction ceases and all the silver has dissolved. The resulting solution will be blue-green due to the presence of copper nitrate.^[8]
- Filtration: Allow the solution to cool. If any solid impurities remain, filter the solution through a Büchner funnel with filter paper to obtain a clear silver/copper nitrate solution.
- Cementation (Silver Precipitation):
 - Immerse clean copper metal into the silver nitrate solution. Silver will begin to precipitate onto the copper surface as a gray, spongy solid.^[9]^[10]
 - Allow the reaction to proceed until all the silver has been displaced. This can be tested by taking a small sample of the solution and adding a drop of hydrochloric acid; if no white precipitate (silver chloride) forms, the reaction is complete.
- Washing and Collection:
 - Carefully decant the blue copper nitrate solution.
 - Wash the precipitated silver multiple times with distilled water to remove all traces of the acid and copper nitrate solution.^[5] A final rinse with a dilute ammonia solution can be used to check for the presence of copper (a blue color indicates residual copper).^[5]
- Drying and Melting:
 - Dry the purified silver powder in a drying oven.
 - Melt the dry silver in a crucible using a furnace to cast it into an ingot or other desired form.

Protocol 2: Purification via Silver Chloride Precipitation

This method involves converting the dissolved silver into insoluble silver chloride, which is then separated and reduced to pure silver metal.

Materials:

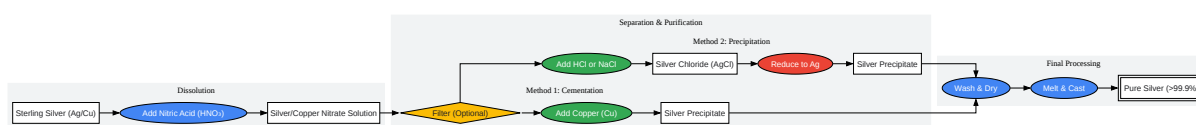
- Same as Protocol 1, with the addition of:
- Hydrochloric acid (HCl) or Sodium chloride (NaCl) solution
- Sodium hydroxide (NaOH)
- A reducing agent such as dextrose (sugar) or formic acid.[\[8\]](#)[\[5\]](#)

Procedure:

- Dissolution: Follow steps 1 and 2 from Protocol 1 to dissolve the sterling silver in nitric acid.
- Precipitation of Silver Chloride:
 - Slowly add a solution of sodium chloride (table salt) or hydrochloric acid to the silver nitrate solution while stirring.[\[6\]](#)[\[7\]](#) This will cause a thick, white precipitate of silver chloride (AgCl) to form.[\[7\]](#)
 - Continue adding the chloride source until no more precipitate is formed.[\[7\]](#) Allow the precipitate to settle.
- Washing Silver Chloride:
 - Decant the supernatant liquid.
 - Wash the silver chloride precipitate several times with hot distilled water until the wash water is clear and shows no blue tint, indicating the removal of copper nitrate.
- Conversion to Silver Oxide:
 - To the washed silver chloride, add a solution of sodium hydroxide (lye) to convert the silver chloride into silver oxide, which is a dark brown or black solid.[\[8\]](#)[\[5\]](#)

- Reduction to Silver Metal:
 - Wash the silver oxide to remove excess sodium hydroxide.
 - While stirring, add a reducing agent like dextrose (sugar) or formic acid to the silver oxide slurry.[8][5] This will reduce the silver oxide to pure silver metal powder. Gentle heating can accelerate this reaction.
- Final Washing, Drying, and Melting:
 - Wash the resulting silver powder thoroughly with distilled water to remove any remaining chemicals.
 - Dry the purified silver powder.
 - Melt the silver in a crucible to produce a pure silver ingot.

Experimental Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of sterling silver using nitric acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How Nitric Acid Is Used in Metal Refining And Precious Metal Purification - Qingdao Hisea Chem Co., Ltd. [hiseachem.com]
- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 3. [frtmachinery.com](https://www.frtmachinery.com) [[frtmachinery.com](https://www.frtmachinery.com)]
- 4. how to extract silver with nitric acid | Gold and silver electrolysis Platinum palladium rhodium ruthenium osmium refining-zhengzhou jinquan [goldrefining.com]
- 5. Instructions for Silver Refining using Acid | Shor International [ishor.com]
- 6. [instantgoldrefining.com](https://www.instantgoldrefining.com) [[instantgoldrefining.com](https://www.instantgoldrefining.com)]
- 7. How To Use Nitric Acid To Purify Silver - 911Metallurgist [911metallurgist.com]
- 8. [goldrefiningforum.com](https://www.goldrefiningforum.com) [[goldrefiningforum.com](https://www.goldrefiningforum.com)]
- 9. [goldrefiningforum.com](https://www.goldrefiningforum.com) [[goldrefiningforum.com](https://www.goldrefiningforum.com)]
- 10. [quora.com](https://www.quora.com) [[quora.com](https://www.quora.com)]
- To cite this document: BenchChem. [Application of Nitric Acid in the Purification of Sterling Silver]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681675#application-of-nitric-acid-in-the-purification-of-sterling-silver>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com